

# Preparing Stock Solutions of GSK143 Dihydrochloride: Application Notes and Protocols

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## Compound of Interest

Compound Name: GSK143 dihydrochloride

Cat. No.: B12417604

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This document provides detailed protocols and application notes for the preparation of stock solutions of **GSK143 dihydrochloride**, a potent and selective spleen tyrosine kinase (Syk) inhibitor. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

## Introduction

**GSK143 dihydrochloride** is an orally active and highly selective inhibitor of spleen tyrosine kinase (Syk) with a pIC<sub>50</sub> of 7.5.<sup>[1][2][3][4][5]</sup> It also demonstrates inhibitory activity against phosphorylated Erk (pErk) with a pIC<sub>50</sub> of 7.1.<sup>[1][2][3][6][7]</sup> Due to its role in mediating immune receptor signaling, GSK143 is a valuable tool for studying inflammatory diseases, B-cell malignancies, and other immunological disorders.<sup>[7][8][9]</sup> Accurate preparation of stock solutions is the first critical step in utilizing this compound for in vitro and in vivo studies.

## Chemical and Physical Properties

A summary of the key properties of **GSK143 dihydrochloride** is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>17</sub> H <sub>24</sub> Cl <sub>2</sub> N <sub>6</sub> O <sub>2</sub>	[10]
Molecular Weight	415.32 g/mol	[2][6][8][10]
Appearance	White to beige powder	[8]
Purity (HPLC)	≥97% - ≥98%	[6][8]
CAS Number	2341796-81-2	[2][6][8][10]

## Solubility Data

The solubility of **GSK143 dihydrochloride** in various solvents is crucial for the preparation of appropriate stock solutions for different experimental needs.

Solvent	Maximum Concentration	Notes	Reference
Water	100 mg/mL (240.78 mM)	Requires sonication to dissolve.	[10]
41.53 mg/mL (100 mM)	[6]		
2 mg/mL	Clear solution when warmed.	[8]	
DMSO	≥ 50 mg/mL (120.39 mM)	Saturation point may be higher.	[10]
100 mM	[6]		
In Vivo Formulation 1	≥ 2.5 mg/mL (6.02 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.	[1][10]
In Vivo Formulation 2	≥ 2.5 mg/mL (6.02 mM)	10% DMSO, 90% (20% SBE-β-CD in Saline).	[1][10]
In Vivo Formulation 3	≥ 2.5 mg/mL (6.02 mM)	10% DMSO, 90% Corn Oil.	[1][10]

## Experimental Protocols

### Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution in DMSO, suitable for further dilution into aqueous media for in vitro experiments.

Materials:

- **GSK143 dihydrochloride** powder
- Anhydrous, sterile DMSO

- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Procedure:

- **Weighing the Compound:** Accurately weigh the desired amount of **GSK143 dihydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.15 mg of the compound.
- **Dissolution:** Add the appropriate volume of sterile DMSO to the vial containing the **GSK143 dihydrochloride** powder.
- **Mixing:** Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or brief sonication can be used to aid dissolution if necessary.[\[11\]](#)
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#) Ensure the containers are tightly sealed and protected from light.

## Workflow for 10 mM DMSO Stock Solution

1. Weigh GSK143 Dihydrochloride



2. Add Sterile DMSO



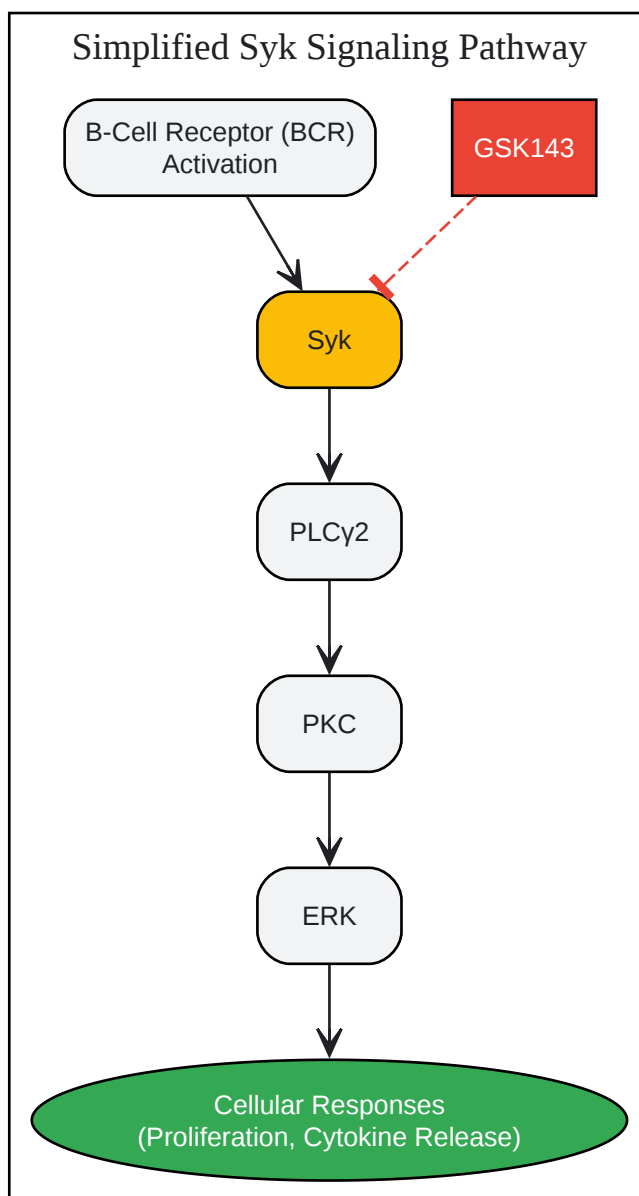
3. Vortex to Dissolve  
(Warm/Sonicate if needed)



4. Aliquot into Single-Use Tubes



5. Store at -20°C or -80°C



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